

Acetoxime Benzoate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Acetoxime benzoate

Cat. No.: B2968106

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This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Acetoxime benzoate** (CAS No. 942-89-2). Due to the limited availability of specific, publicly accessible quantitative stability data for this compound, this guide synthesizes information from safety data sheets, general knowledge of oxime and benzoate chemistry, and established principles of pharmaceutical stability testing. The experimental protocols and degradation pathways described herein are based on standard methodologies and chemical theory, providing a framework for in-house stability assessments.

Summary of Physicochemical Properties and Storage

A foundational understanding of **Acetoxime benzoate**'s properties is crucial for its proper handling and storage.

Property	Value	Reference
CAS Number	942-89-2	[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1][2]
Molecular Weight	177.20 g/mol	[1]
Appearance	White to off-white crystalline powder	-
Melting Point	46-48 °C	[3]
Storage Temperature	2-8°C; Cool, dry, well-ventilated area	[4]

Recommended Storage Conditions

To ensure the integrity and stability of **Acetoxime benzoate**, the following storage conditions are recommended based on available safety data sheets and general chemical handling principles:

- Temperature: Store in a cool, dry place. Some suppliers recommend refrigerated storage at 2-8°C.[4] Avoid exposure to high temperatures and direct heat sources.
- Light: Store in a light-resistant container to prevent potential photodegradation.
- Moisture: Keep the container tightly sealed to protect from moisture, which could facilitate hydrolysis.
- Incompatibilities: Store away from strong oxidizing agents.[5]
- Ventilation: Ensure storage in a well-ventilated area.

Potential Degradation Pathways

Based on the chemical structure of **Acetoxime benzoate**, an O-acyl oxime, the following degradation pathways are plausible under stress conditions. It is important to note that specific degradation products for **Acetoxime benzoate** have not been detailed in the public literature.

Hydrolysis

The ester linkage in **Acetoxime benzoate** is susceptible to hydrolysis, which can be catalyzed by both acids and bases. This process would lead to the cleavage of the ester bond, yielding benzoic acid and acetoxime. While oximes are generally more resistant to hydrolysis than imines, the reaction can be facilitated by heating in the presence of inorganic acids.[6][7]

Caption: Hypothetical hydrolytic degradation of **Acetoxime benzoate**.

Photodegradation

O-acyl oximes are known to be susceptible to photodegradation upon exposure to light, particularly UV radiation. This can lead to the homolytic cleavage of the N-O bond, generating nitrogen-centered and carboxyl radicals. These reactive intermediates can then undergo a variety of subsequent reactions, leading to a complex mixture of degradation products. The specific photoproducts would depend on the solvent and the presence of oxygen.

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